

"physical and chemical properties of Methyl Succinamate"

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl 4-amino-4-oxobutanoate

Cat. No.: B150972

[Get Quote](#)

An In-depth Technical Guide to Methyl Succinamate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyl succinamate (CAS No. 53171-39-4), also known as succinamic acid methyl ester or **methyl 4-amino-4-oxobutanoate**, is a chemical intermediate with growing importance in various scientific sectors.^[1] As an amide derivative of the Krebs cycle intermediate, succinic acid, methyl succinamate serves as a versatile building block in the synthesis of more complex organic molecules.^[1] Its unique bifunctional nature, possessing both a methyl ester and a primary amide group, allows for a wide range of chemical transformations.

This technical guide provides a comprehensive overview of the known physical and chemical properties of methyl succinamate, detailed experimental protocols for its synthesis, and a discussion of its potential biological relevance through a hypothetical metabolic pathway. The information presented herein is intended to support researchers and professionals in drug development, materials science, and agrochemical synthesis.^[1]

Physical and Chemical Properties

Methyl succinamate is a white to almost white crystalline powder under standard conditions.^[1] It exhibits solubility in polar organic solvents such as methanol.^[2] Key identifying information

and physical properties are summarized in the tables below.

Table 1: Chemical Identification of Methyl Succinamate

Identifier	Value
CAS Number	53171-39-4
Molecular Formula	C5H9NO3
Molecular Weight	131.13 g/mol
IUPAC Name	methyl 4-amino-4-oxobutanoate
Synonyms	Succinamic Acid Methyl Ester

Table 2: Physical Properties of Methyl Succinamate

Property	Value	Source
Physical Form	White to almost white powder/crystal	[1]
Melting Point	87.0 to 91.0 °C	[1]
Boiling Point	118 °C at 3 mmHg	
Solubility	Soluble in Methanol	[2]

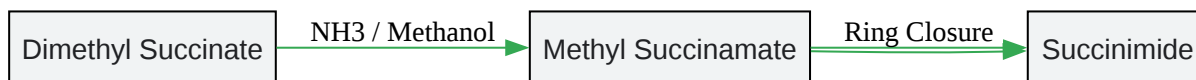
Note: Some physical properties, such as boiling point at atmospheric pressure and density, are not readily available in the reviewed literature.

Experimental Protocols

Synthesis of Methyl Succinamate via Ammonolysis of Dimethyl Succinate

While a specific, detailed protocol for the synthesis of methyl succinamate is not widely published, a viable synthetic route is through the ammonolysis of dimethyl succinate. In this reaction, one of the methyl ester groups of dimethyl succinate is selectively converted to a primary amide by reaction with ammonia. Methyl succinamate is an intermediate in the formation of succinamide from dimethyl succinate.[3][4]

Reaction Scheme:



[Click to download full resolution via product page](#)

Caption: Synthesis of Methyl Succinamate from Dimethyl Succinate.

Materials:

- Dimethyl succinate
- Anhydrous methanol
- Ammonia gas or a solution of ammonia in methanol (e.g., 7 M)
- Reaction vessel equipped with a stirrer and pressure gauge
- Apparatus for solvent removal (e.g., rotary evaporator)
- Purification apparatus (e.g., column chromatography or recrystallization setup)

Methodology:

- **Reaction Setup:** In a suitable reaction vessel, dissolve dimethyl succinate in anhydrous methanol.
- **Ammonolysis:** Introduce ammonia into the solution. This can be achieved by bubbling ammonia gas through the solution or by using a pre-prepared solution of ammonia in methanol. The reaction is typically carried out at room temperature (25 °C).[4]
- **Reaction Monitoring:** The progress of the reaction can be monitored by techniques such as thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC) to observe the consumption of dimethyl succinate and the formation of methyl succinamate and succinamide.

- **Work-up:** Once the desired conversion to methyl succinamate is achieved, the reaction is quenched. The excess ammonia and methanol are removed under reduced pressure.
- **Purification:** The resulting crude product, which may contain unreacted dimethyl succinate, methyl succinamate, and succinamide, is then purified. Purification can be achieved by column chromatography on silica gel or by selective recrystallization to isolate the methyl succinamate.

Note: The formation of a ring product, succinimide, can occur from methyl succinamate.^[4] Reaction conditions should be optimized to favor the formation of the desired product and minimize side reactions.

Spectral Data

As of the date of this guide, detailed experimental spectral data (NMR, IR, Mass Spectrometry) for methyl succinamate are not readily available in the public domain. While some suppliers indicate that the nuclear magnetic resonance (NMR) spectrum conforms to the expected structure, the data itself is not provided.^[1] For research purposes, it is recommended that users of methyl succinamate perform their own spectral analysis to confirm the identity and purity of the compound.

Potential Biological Role and Signaling Pathways

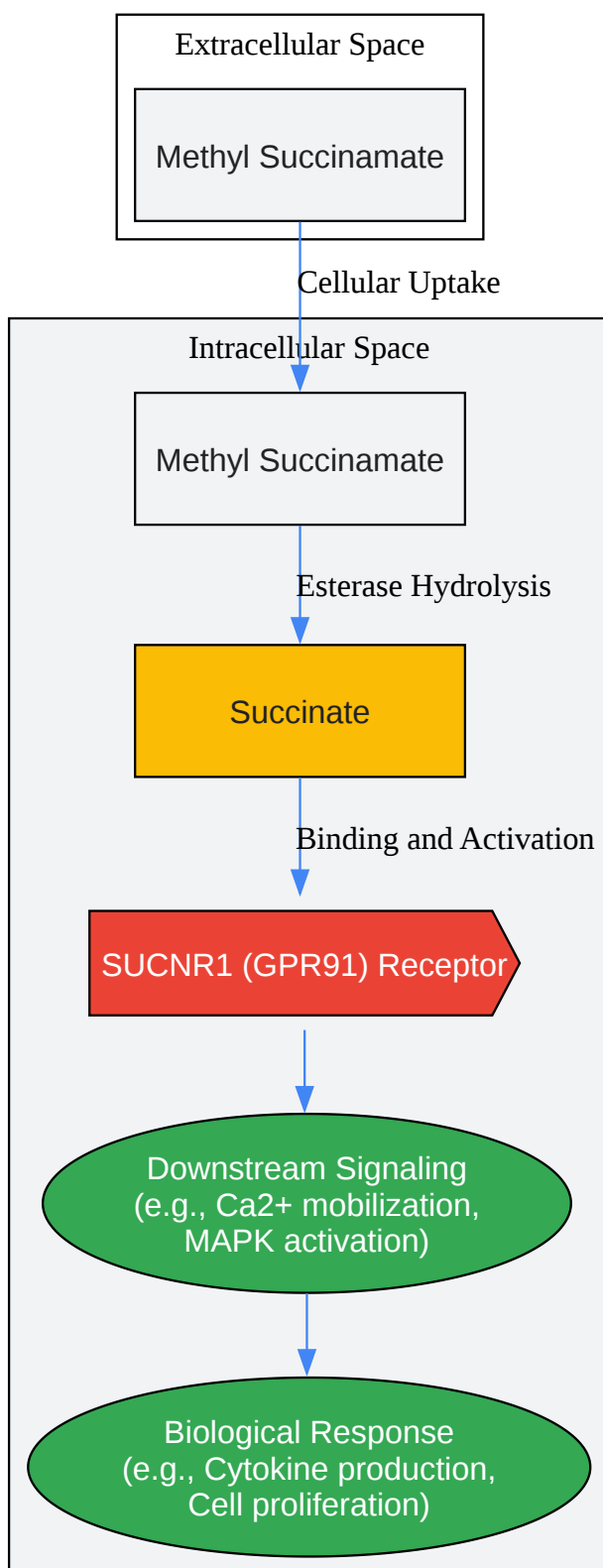
There is currently no direct evidence in the scientific literature detailing the specific biological roles or signaling pathways of methyl succinamate. However, based on its chemical structure and the known metabolic pathways of related compounds, a hypothetical biological role can be proposed.

It is plausible that methyl succinamate, upon entering a biological system, can be hydrolyzed by cellular esterases to yield succinate and methanol. Succinate is a well-established intermediate in the citric acid (TCA) cycle and has been identified as a signaling molecule that can be released from cells and act on the G-protein coupled receptor, SUCNR1 (also known as GPR91). The activation of SUCNR1 by succinate has been implicated in a variety of physiological and pathological processes, including inflammation, tumorigenesis, and ischemia-reperfusion injury.

The monoethyl ester of succinic acid has been shown to be metabolized by pancreatic islets and to enhance insulin release, suggesting that it acts as a nutrient in these cells.[5] Similarly, esters of succinic acid are known to be permeable to cells and are hydrolyzed intracellularly to succinic acid.[6]

Hypothetical Metabolic and Signaling Pathway

The following diagram illustrates a hypothetical pathway for the intracellular conversion of methyl succinamate to succinate and its subsequent involvement in the SUCNR1 signaling cascade.



[Click to download full resolution via product page](#)

Caption: Hypothetical metabolic and signaling pathway of Methyl Succinamate.

Disclaimer: This proposed pathway is hypothetical and based on the known metabolism of related succinate esters and the established signaling role of succinate. Further experimental validation is required to confirm the in vivo hydrolysis of methyl succinamate and its potential to activate succinate-mediated signaling pathways.

Conclusion

Methyl succinamate is a valuable chemical intermediate with a range of potential applications. This guide has summarized the available physical and chemical data, provided a likely synthetic protocol, and proposed a hypothetical biological role. As research into succinate metabolism and signaling continues to expand, further investigation into the specific properties and activities of methyl succinamate is warranted to fully elucidate its potential in scientific and industrial applications.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Methyl Succinamate | 53171-39-4 | TCI AMERICA [tcichemicals.com]
- 2. CAS 53171-39-4: methyl 4-amino-4-oxobutanoate | CymitQuimica [cymitquimica.com]
- 3. pubs.acs.org [pubs.acs.org]
- 4. Selective Ammonolysis of Bioderived Esters for Biobased Amide Synthesis - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Insulinotropic action of the monoethyl ester of succinic acid - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Effect of esters of succinic acid and other citric acid cycle intermediates on insulin release and inositol phosphate formation by pancreatic islets - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. ["physical and chemical properties of Methyl Succinamate"]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b150972#physical-and-chemical-properties-of-methyl-succinamate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com